

# An In-depth Technical Guide to 4-Bromo-1,2-dinitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-1,2-dinitrobenzene

Cat. No.: B1266097

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety information for **4-Bromo-1,2-dinitrobenzene**. This compound serves as a valuable intermediate in various organic syntheses, particularly in the development of pharmaceuticals and dyes.

## Physicochemical Properties and Identifiers

**4-Bromo-1,2-dinitrobenzene**, also known as 3,4-dinitrobromobenzene, is a yellow crystalline solid.<sup>[1]</sup> Its key properties and identifiers are summarized below for quick reference.

### Table 1: Chemical Identifiers for 4-Bromo-1,2-dinitrobenzene

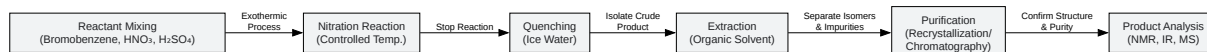
| Identifier        | Value   |
|-------------------|---|
| IUPAC Name        | 4-bromo-1,2-dinitrobenzene[1]                                     |
| Synonyms          | 3,4-dinitrobromobenzene, 1,2-Dinitro-4-bromobenzene[1]            |
| CAS Number        | 610-38-8[1]   |
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>4</sub> [1] |
| SMILES            | C1=CC(=C(C=C1Br)--INVALID-LINK--[O-])--INVALID-LINK--[O-][1]      |
| InChI Key         | XNXZZFQZGVFMAN-UHFFFAOYSA-N[1]                                    |

**Table 2: Physicochemical Data for 4-Bromo-1,2-dinitrobenzene**

| Property          | Value                          |
|-------------------|--------------------------------|
| Molecular Weight  | 247.00 g/mol [1]               |
| Monoisotopic Mass | 245.92762 Da[1]                |
| Melting Point     | 59.5 °C[2]                     |
| Boiling Point     | 353.6 ± 22.0 °C at 760 mmHg[2] |
| Appearance        | Yellow crystalline solid[2]    |
| XLogP3            | 2.2[1]                         |

## Synthesis and Purification

The synthesis of **4-Bromo-1,2-dinitrobenzene** is typically achieved through the electrophilic aromatic substitution of a substituted benzene ring. One common strategy involves the nitration of bromobenzene using a mixture of concentrated nitric acid and sulfuric acid.[2][3] This reaction must be carefully controlled as it can yield a mixture of isomers.



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Caption: General experimental workflow for the synthesis and purification of nitroaromatic compounds.

## Experimental Protocol: Nitration of Bromobenzene

This protocol describes a general method for the nitration of bromobenzene, which produces a mixture of bromonitrobenzene isomers. Further nitration under more forcing conditions can introduce a second nitro group. The separation of the resulting isomers, including **4-Bromo-1,2-dinitrobenzene**, is critical and typically achieved via fractional crystallization or column chromatography.

### Materials and Reagents:

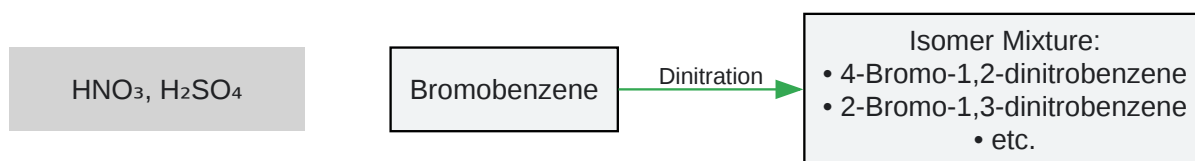
- Bromobenzene
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- 50-mL Erlenmeyer Flask
- Ice Water Bath
- Stirring Apparatus
- Ethanol (for recrystallization)
- Filtration Apparatus

### Procedure:

- **Preparation of Nitrating Mixture:** In a 50-mL Erlenmeyer flask, carefully combine 4.0 mL of concentrated nitric acid and 4.0 mL of concentrated sulfuric acid.[3] Swirl the mixture gently to ensure it is homogenous.[3]
- **Cooling:** Cool the acid mixture to room temperature using an ice water bath.[3] This is crucial to control the reaction rate and prevent over-nitration.[3]
- **Addition of Bromobenzene:** While maintaining the cool temperature, slowly add bromobenzene dropwise to the nitrating mixture with continuous stirring. The reaction is exothermic, and maintaining a low temperature helps to minimize the formation of dinitrated byproducts.[3]
- **Reaction:** After the addition is complete, allow the mixture to stir in a warm water bath (50-60°C) for approximately 15 minutes to ensure the reaction goes to completion.[3]
- **Work-up and Isolation:** Pour the reaction mixture over a significant volume of ice water. The crude product will precipitate as a solid.
- **Purification:** Collect the solid product by suction filtration. The crude product is a mixture of isomers.[3] Purification can be achieved by recrystallization from a suitable solvent, such as ethanol.[3] The less soluble isomers will crystallize first upon cooling.[3] For more precise separation of isomers like **4-Bromo-1,2-dinitrobenzene**, column chromatography may be necessary.
- **Characterization:** The final product's identity and purity should be confirmed using analytical techniques such as NMR, IR spectroscopy, and mass spectrometry.

## Chemical Reactivity

The primary reactivity of **4-Bromo-1,2-dinitrobenzene** is centered around nucleophilic aromatic substitution (S<sub>N</sub>Ar). The presence of two strongly electron-withdrawing nitro groups, one of which is ortho to the bromine atom, significantly activates the aromatic ring towards attack by nucleophiles at the carbon bearing the bromine leaving group.[4]



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Caption: Synthetic pathway to bromodinitrobenzene isomers via electrophilic aromatic nitration.

## Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar)

The S<sub>N</sub>Ar mechanism is a two-step addition-elimination process. A nucleophile attacks the electrophilic carbon attached to the halogen, forming a resonance-stabilized carbanion intermediate known as a Meisenheimer complex.<sup>[2]</sup> In the second step, the leaving group (bromide) is eliminated, and the aromaticity of the ring is restored.

Caption: Mechanism of Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar) via a Meisenheimer complex.

This reactivity makes **4-Bromo-1,2-dinitrobenzene** a useful precursor for synthesizing various substituted dinitrophenyl compounds by reacting it with different nucleophiles (e.g., amines, alkoxides, thiolates).

## Safety Information

**4-Bromo-1,2-dinitrobenzene** is a hazardous chemical and must be handled with appropriate safety precautions. It is harmful if it comes into contact with skin and can cause irritation to the eyes and respiratory system.<sup>[2]</sup>

**Table 3: GHS Hazard Information**

| Category                  | Hazard Statement                      |
|---------------------------|---------------------------------------|
| Acute Toxicity, Oral      | Harmful if swallowed.                 |
| Skin Corrosion/Irritation | Causes skin irritation.               |
| Eye Damage/Irritation     | Causes serious eye irritation.        |
| Environmental Hazard      | Toxic to aquatic life. <sup>[2]</sup> |

### Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Store in a tightly closed container in a cool, dry place away from incompatible materials.
- Avoid formation of dust and aerosols during handling.

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## References

- 1. 4-Bromo-1,2-dinitrobenzene | C<sub>6</sub>H<sub>3</sub>BrN<sub>2</sub>O<sub>4</sub> | CID 61152 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. sciencelearningcenter.pbworks.com [sciencelearningcenter.pbworks.com]
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Address: 3281 E Guasti Rd

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